

# An In-depth Technical Guide to the Safe Handling of Biuret-15N3

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## Compound of Interest

Compound Name: *Biuret-15N3*

Cat. No.: *B12057607*

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This guide provides comprehensive safety and handling guidelines for **Biuret-15N3**, a nitrogen-15 labeled compound. While specific toxicological data for the isotopically labeled form is limited, the information presented here is based on the well-documented properties of the unlabeled biuret. The chemical and physical properties of **Biuret-15N3** are expected to be nearly identical to those of biuret.

## Chemical and Physical Properties

**Biuret-15N3** is a white, crystalline solid.<sup>[1][2]</sup> It is a condensation product of two urea molecules.<sup>[3]</sup> Understanding its physical and chemical properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>2</sub> H <sub>5</sub> <sup>15</sup> N <sub>3</sub> O <sub>2</sub>	
Molecular Weight	106.06 g/mol	
Appearance	White crystalline solid	
Melting Point	185-190 °C (decomposes)	
Solubility	Soluble in hot water and alcohol; very slightly soluble in ether.	
Stability	Stable under normal conditions. Hygroscopic.	
Incompatibilities	Strong oxidizing agents, strong bases.	

## Hazard Identification and Toxicological Data

Biuret is classified as an irritant. While extensive toxicological studies on **Biuret-15N3** are not available, data for unlabeled biuret suggests low acute toxicity in animals. However, it is known to be toxic to plants, which is a concern for environmental disposal.

Hazard	Description	Source
Eye Irritation	Causes serious eye irritation.	
Skin Irritation	Causes skin irritation.	
Respiratory Irritation	May cause respiratory tract irritation.	
Acute Toxicity	Not classified as acutely toxic. Studies on animals show no acute or chronic toxicity.	
Carcinogenicity	Not classified as a carcinogen.	
Mutagenicity	Not classified as a mutagen.	
Reproductive Toxicity	Not classified as a reproductive toxicant.	

Hazard Symbols: Xi (Irritant)

Risk Phrases: R36/37/38 - Irritating to eyes, respiratory system and skin.

Safety Phrases: S26 - In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. S36/37 - Wear suitable protective clothing and gloves.

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and maintain the integrity of **Biuret-15N3**.

Handling:

- Use in a well-ventilated area or under a chemical fume hood.
- Avoid breathing dust.
- Avoid contact with skin, eyes, and clothing.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.

**Storage:**

- Store in a tightly closed container in a cool, dry place. Recommended storage temperature is 2-8°C.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.
- Due to its hygroscopic nature, protect from moisture.

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.	
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	

## Spill and Waste Disposal

### Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed container for disposal.

- For large spills, contain the spill and collect the material.
- Ventilate the area and wash the spill site after material pickup is complete.

#### Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or waterways, as it can be harmful to plants.

## Experimental Protocols

While specific experimental protocols for the use of **Biuret-15N3** were not found in the public domain, it is often used as a tracer in metabolic studies. A common application related to the non-labeled compound is the Biuret Protein Assay, which is a colorimetric method used to determine protein concentration. It is important to note that this assay uses a "Biuret reagent" and is distinct from the handling of the pure **Biuret-15N3** compound.

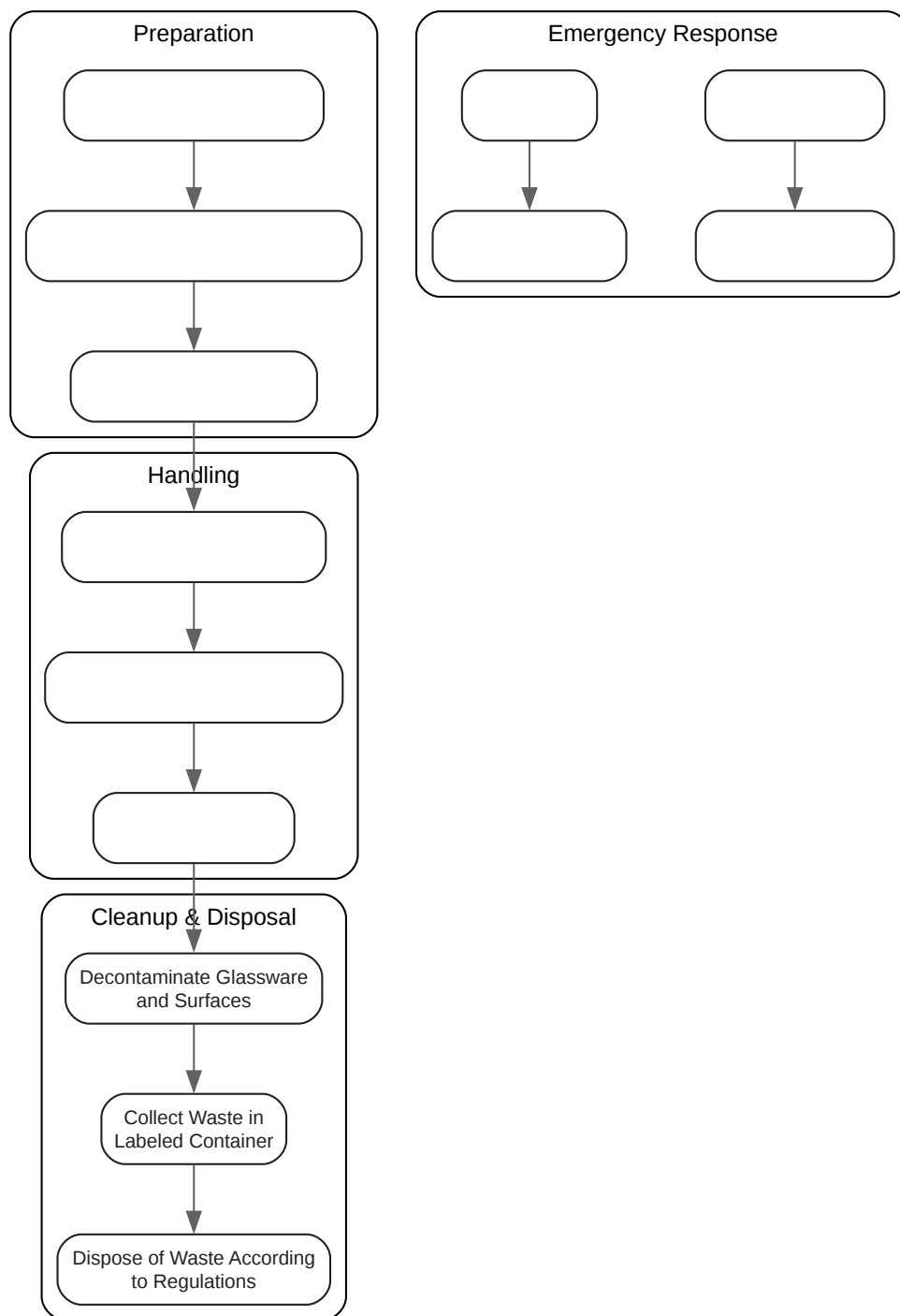
**Principle of the Biuret Protein Assay:** In an alkaline environment, the copper(II) ions in the Biuret reagent form a coordination complex with the peptide bonds in proteins. This complex results in a characteristic purple color, the intensity of which is proportional to the protein concentration and can be measured spectrophotometrically at 540 nm.

**Preparation of Standard Biuret Reagent:** A typical Biuret reagent can be prepared by dissolving copper sulfate, sodium potassium tartrate, and potassium iodide in a sodium hydroxide solution. For example, one protocol suggests dissolving 1.50 g of copper sulfate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ ) and 6.0 g of sodium potassium tartrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ) in 500 mL of water, then adding 300 mL of 10% NaOH solution while stirring, and finally diluting to 1 L with water.

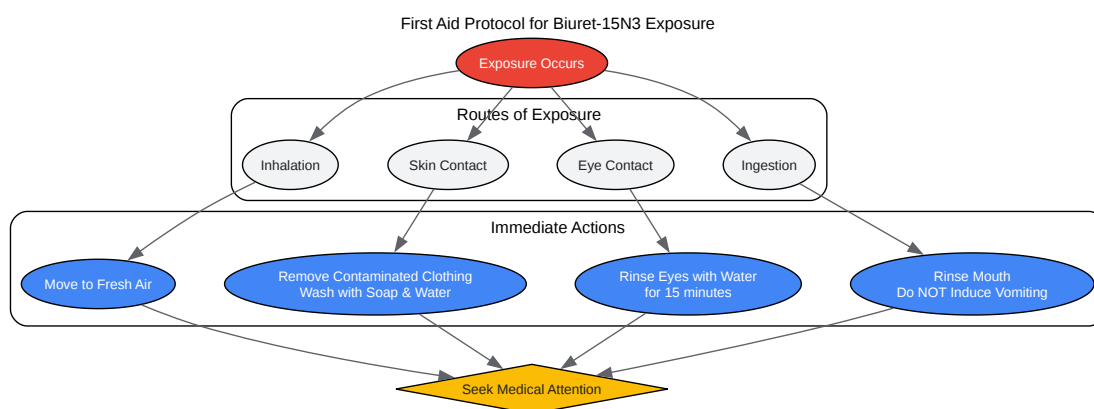
## Visualized Workflows and Pathways

The following diagrams illustrate key logical workflows for the safe handling of **Biuret-15N3**.

## Safe Handling Workflow for Biuret-15N3

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Caption: Logical workflow for the safe handling of **Biuret-15N3**.



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Caption: First aid response protocol for different exposure routes.

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## References

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